

Application of Ciclesonide-d11 in Pharmacokinetic Studies

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Compound of Interest

Compound Name: Ciclesonide-d11

Cat. No.: B12410966

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Introduction

Ciclesonide is a synthetic corticosteroid used in the management of asthma and allergic rhinitis. It is administered as a prodrug, which is enzymatically converted to its pharmacologically active metabolite, desisobutyryl-ciclesonide (des-CIC), primarily in the lungs. [1][2][3][4] This targeted activation minimizes systemic side effects. Accurate and sensitive bioanalytical methods are crucial for the pharmacokinetic evaluation of ciclesonide and des-CIC. **Ciclesonide-d11**, a deuterated analog of ciclesonide, serves as an ideal internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays, ensuring high precision and accuracy in quantitation. This document provides detailed application notes and protocols for the use of **Ciclesonide-d11** in pharmacokinetic studies.

Pharmacokinetic Profile of Ciclesonide

Ciclesonide exhibits a unique pharmacokinetic profile characterized by its activation in the target organ. After inhalation, ciclesonide is hydrolyzed by esterases in the lungs to form des-CIC, which has a significantly higher affinity for the glucocorticoid receptor.[5] The oral bioavailability of both ciclesonide and des-CIC is very low (<1%), and they are highly protein-bound (≥99%) in plasma. The primary route of elimination for ciclesonide and its metabolites is through feces.

Data Presentation: Pharmacokinetic Parameters of Desisobutyryl-Ciclesonide (des-CIC)

The following table summarizes the key pharmacokinetic parameters of the active metabolite, des-CIC, in healthy subjects following inhalation of ciclesonide.

Parameter	Value	Reference
Tmax (h)	0.75 - 1.5	
Cmax (pmol/mL)	3.29	
Terminal Elimination Half-life (t1/2) (h)	5.7	
AUC0-∞ (µg·h·L ⁻¹)	6.68 (following a single 1280 µg dose)	
Systemic Bioavailability	>50% (from metered-dose inhaler)	
Volume of Distribution (Vd) (L/kg)	2.9 (for ciclesonide)	
Total Serum Clearance (L/h/kg)	2.0 (for ciclesonide)	

Experimental Protocols

Bioanalytical Method for the Quantification of Ciclesonide and Des-CIC in Human Serum using LC-MS/MS

This protocol describes a validated, sensitive method for the simultaneous quantification of ciclesonide and its active metabolite, des-CIC, in human serum using **Ciclesonide-d11** and **Des-CIC-d11** as internal standards.

1. Materials and Reagents

- Ciclesonide and Des-CIC reference standards

- **Ciclesonide-d11** and Des-CIC-d11 (Internal Standards - IS)

- Human Serum (blank)
- 1-Chlorobutane (HPLC grade)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (AR grade)
- Water (deionized, 18 MΩ·cm)

2. Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of ciclesonide, des-CIC, **Ciclesonide-d11**, and Des-CIC-d11 in methanol.
- Working Standard Solutions: Serially dilute the stock solutions of ciclesonide and des-CIC with 50:50 (v/v) acetonitrile:water to prepare working standard solutions for calibration curve and quality control (QC) samples.
- Internal Standard Working Solution: Dilute the **Ciclesonide-d11** and Des-CIC-d11 stock solutions with 50:50 (v/v) acetonitrile:water to achieve a final concentration of 100 pg/mL each.

3. Sample Preparation (Liquid-Liquid Extraction)

- Pipette 500 µL of human serum (calibrator, QC, or study sample) into a clean microcentrifuge tube.
- Add 50 µL of the internal standard working solution (containing 100 pg/mL each of **Ciclesonide-d11** and Des-CIC-d11).
- Vortex for 10 seconds.
- Add 1.5 mL of 1-chlorobutane.

- Vortex for 5 minutes.
- Centrifuge at 14,000 rpm for 5 minutes.
- Transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of 50:50 (v/v) acetonitrile:water.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Conditions

- Liquid Chromatography (LC)
 - Column: Reversed-phase C18 column (e.g., 50 x 2.1 mm, 3.5 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient:
 - 0-0.5 min: 30% B
 - 0.5-2.5 min: 30-95% B
 - 2.5-3.5 min: 95% B
 - 3.5-3.6 min: 95-30% B
 - 3.6-4.7 min: 30% B
 - Flow Rate: 0.5 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 40°C

- Run Time: 4.7 minutes
- Tandem Mass Spectrometry (MS/MS)
 - Ionization Source: Atmospheric Pressure Photoionization (APPI) in negative mode.
 - Source Temperature: 300°C
 - Sprayer Voltage: -800 V
 - MRM Transitions:
 - Ciclesonide: Monitor appropriate precursor and product ions.
 - **Ciclesonide-d11**: Monitor appropriate precursor and product ions.
 - Des-CIC: Monitor appropriate precursor and product ions.
 - Des-CIC-d11: Monitor appropriate precursor and product ions.

5. Method Validation

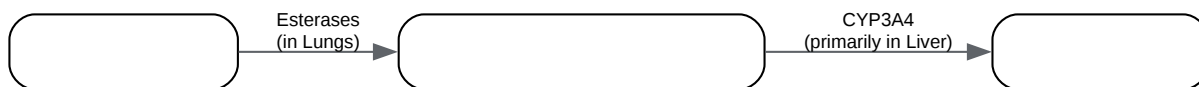
The method should be validated according to regulatory guidelines, including assessment of:

- Linearity: Calibration curves should have a correlation coefficient (r^2) > 0.99.
- Accuracy and Precision: Inter-assay precision should be within 9.6% CV and accuracy within $\pm 4.0\%$ bias for QC samples.
- Lower Limit of Quantification (LLOQ): A highly sensitive method can achieve an LLOQ of 1 pg/mL for both analytes.
- Extraction Recovery: Should be consistent and reproducible, approximately 85% for both analytes.
- Stability: Assess freeze-thaw, bench-top, and long-term stability in the matrix.

Visualizations

Ciclesonide Metabolic Pathway

The following diagram illustrates the metabolic activation of ciclesonide to its active form, desisobutyryl-ciclesonide, and its subsequent metabolism.

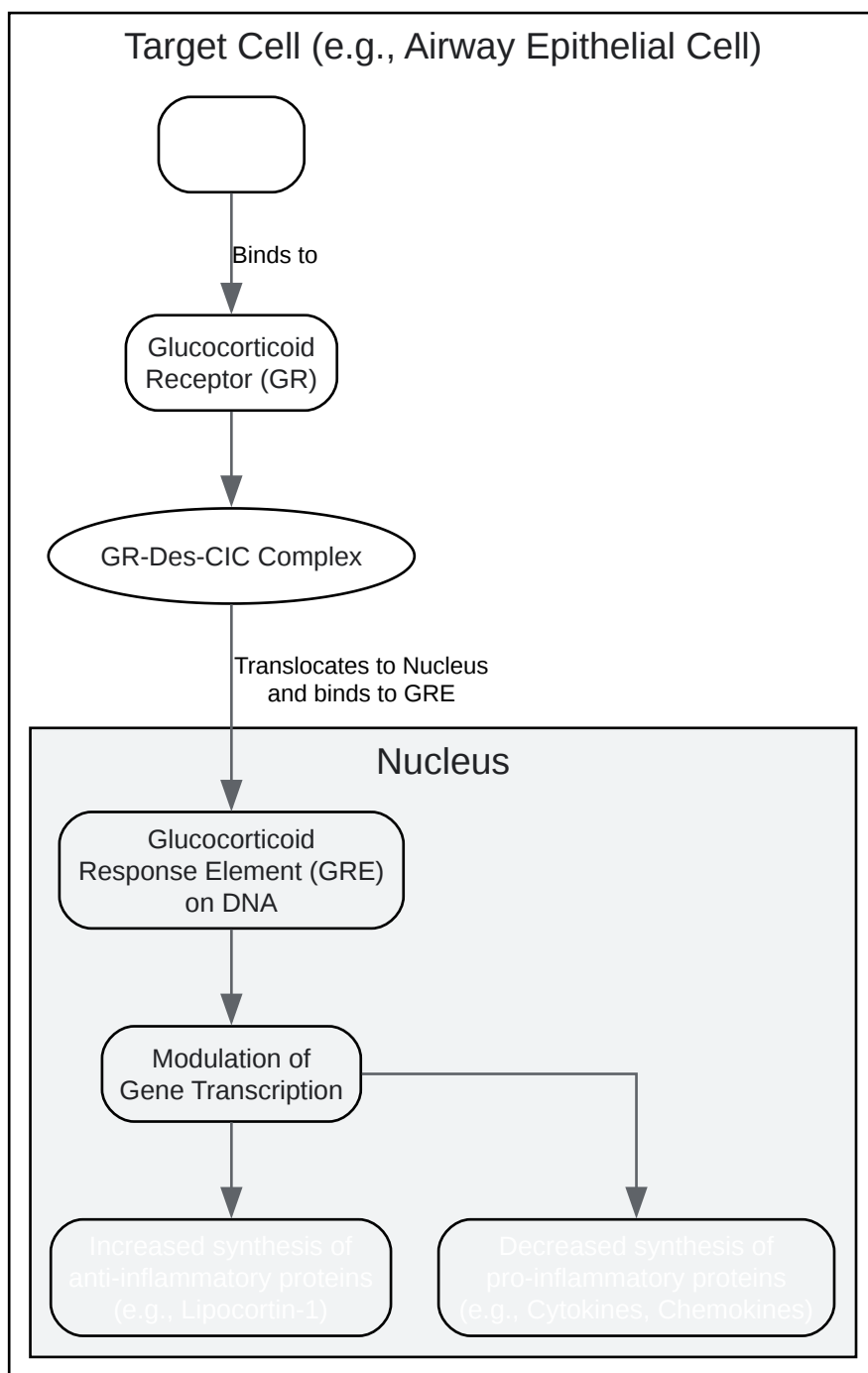


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Caption: Metabolic activation of Ciclesonide.

Glucocorticoid Receptor Signaling Pathway

This diagram outlines the mechanism of action of des-CIC via the glucocorticoid receptor signaling pathway.

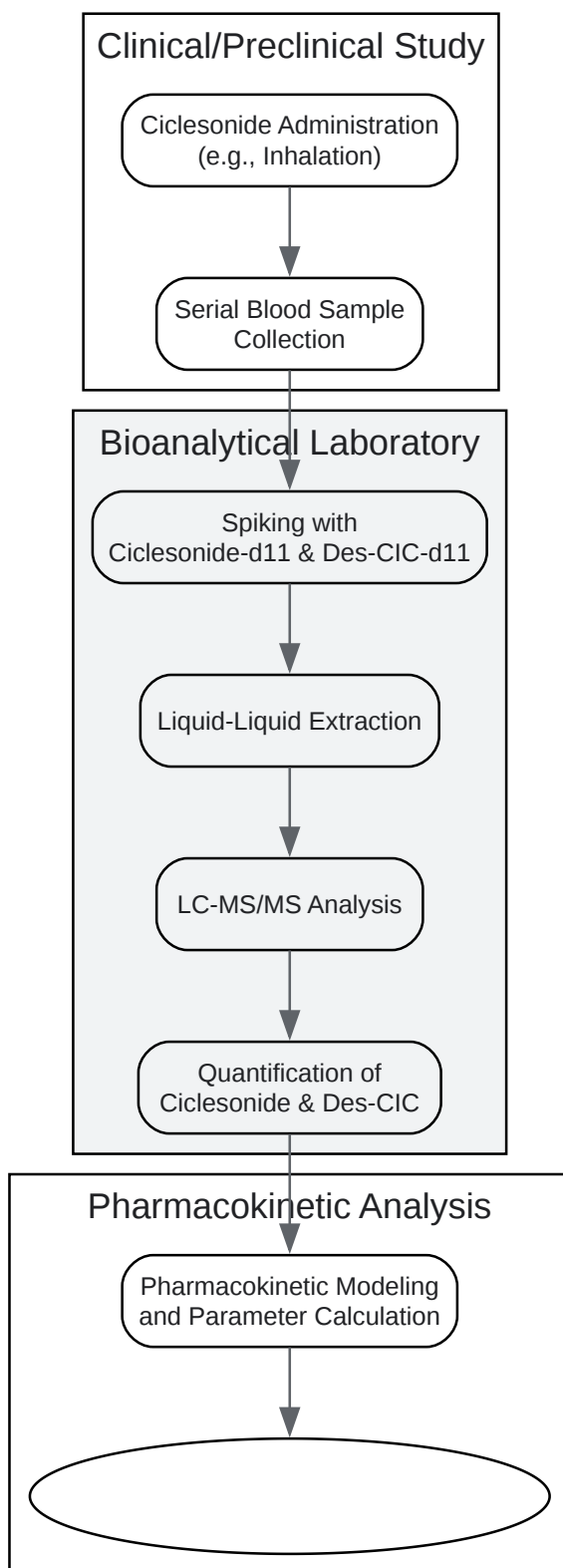


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Caption: Glucocorticoid Receptor Signaling.

Experimental Workflow for Pharmacokinetic Analysis

The logical flow of a pharmacokinetic study utilizing **Ciclesonide-d11** is depicted below.



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Caption: Pharmacokinetic Study Workflow.

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